

An In-depth Technical Guide to the Physical Properties of 1-Benzoylnaphthalene

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Compound of Interest

Compound Name: **1-Benzoylnaphthalene**

Cat. No.: **B181615**

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This technical guide provides a focused overview of the key physical properties of **1-Benzoylnaphthalene**, specifically its melting and boiling points. **1-Benzoylnaphthalene**, also known as phenyl-1-naphthylketone, is an aromatic ketone with the chemical formula $C_{17}H_{12}O$. [1] An understanding of its physical characteristics is fundamental for its application in various research and development contexts, including its use as a building block in organic synthesis.

Core Physical Properties

The melting and boiling points are critical parameters that define the physical state of a substance under varying temperature and pressure conditions. These properties are essential for handling, purification, and reaction setup involving **1-Benzoylnaphthalene**.

The experimentally determined melting and boiling points for **1-Benzoylnaphthalene** are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	75.5-76 °C	Standard Pressure
Boiling Point	285 °C	Standard Pressure
	386 °C at 134 Torr	

Note: The significant difference in boiling points is attributed to the different pressures at which they were measured.

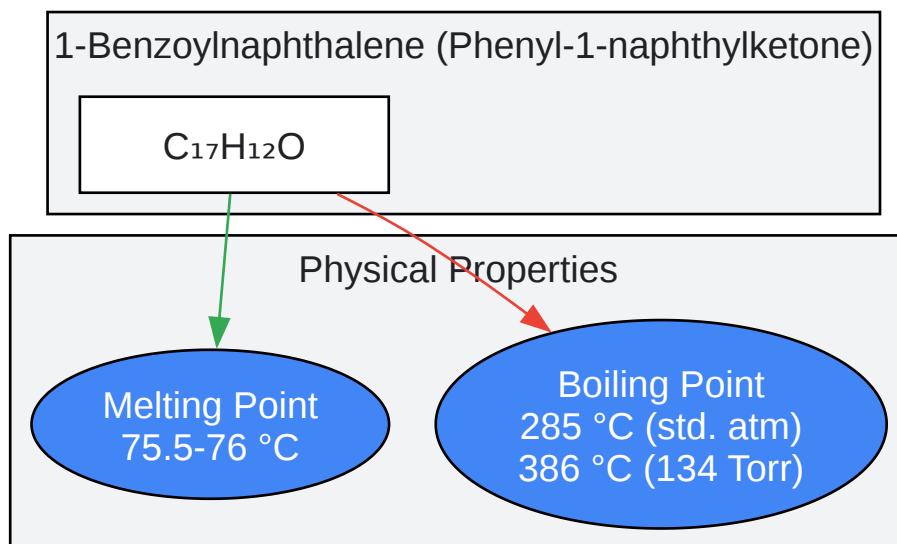
While specific, detailed experimental protocols for the determination of the cited melting and boiling points are not extensively documented in readily available literature, standard laboratory procedures are typically employed for such measurements.

Melting Point Determination: A common method for determining the melting point of a crystalline solid like **1-Benzoylnaphthalene** is using a melting point apparatus. In this procedure, a small, powdered sample of the purified compound is packed into a capillary tube and heated at a controlled rate. The temperature range over which the substance transitions from a solid to a liquid is recorded as the melting point. The narrow range of 75.5-76°C suggests a high purity of the analyzed sample.[2][3]

Boiling Point Determination: The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid. For the boiling point at standard atmospheric pressure (760 Torr), a sample is heated, and the temperature at which vigorous boiling occurs is recorded. For boiling points at reduced pressures, as seen with the 386°C value at 134 Torr, a vacuum distillation setup is utilized.[3] This technique is often employed for compounds that may decompose at their atmospheric boiling point.

Visualization of Key Properties

The following diagram illustrates the relationship between **1-Benzoylnaphthalene** and its fundamental physical properties.



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Caption: Relationship of **1-Benzoylnaphthalene** to its melting and boiling points.

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References

- 1. 1-Benzoylnaphthalene | $C_{17}H_{12}O$ | CID 69503 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-NAPHTHYL PHENYL KETONE | 642-29-5 [chemicalbook.com]
- 3. 1-NAPHTHYL PHENYL KETONE CAS#: 642-29-5 [m.chemicalbook.com]
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